The Freidinger-Veber Lactam: Engineering the Bioactive Turn

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Compound of Interest

Compound Name:	*N-Fmoc-Freidinger's lactam*
CAS No.:	*957507-85-6*
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A Technical Guide to Conformationally Constrained Peptidomimetics

Executive Summary

The development of Freidinger-Veber lactams represents a watershed moment in medicinal chemistry, marking the transition from native peptide exploration to rational peptidomimetic design. Originating from the Merck Research Laboratories in the late 1970s and early 1980s, these scaffolds—specifically

-amino-

-lactams (Agl)—were designed to restrict the conformational flexibility of the peptide backbone.

By covalently locking the

(psi) torsional angle, these lactams force the peptide backbone into a stable Type II

-turn, a secondary structure frequently recognized by G-protein coupled receptors (GPCRs) and proteases. This guide analyzes the historical genesis, the structural mechanics, and the

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synthetic evolution of these lactams, providing researchers with the rationale to deploy them in modern drug discovery.

Historical Genesis: The Merck Peptidomimetic Program

The invention of the Freidinger lactam was not an isolated event but the culmination of a strategic initiative led by Daniel F. Veber and Roger M. Freidinger to overcome the poor pharmacokinetic properties of native peptides.

The Somatostatin Precedent (The Veber Era)

Before the lactam, Daniel Veber revolutionized peptide chemistry with his work on Somatostatin. Native somatostatin is a 14-residue flexible peptide with a short half-life (<3 minutes).

- The Insight: Veber hypothesized that the "bioactive conformation" was a specific

  -turn involving residues Phe

  -Trp

  -Lys

  -Thr

  .

- The Breakthrough: He synthesized a cyclic hexapeptide (L-363,301) that stripped away 8 amino acids but retained the turn, resulting in a super-agonist with higher potency and metabolic stability.

- The Limitation: While cyclic peptides reduced flexibility, they were still susceptible to some enzymatic degradation and lacked oral bioavailability.

The Freidinger Solution (The Lactam Scaffold)

Building on Veber’s "active turn" hypothesis, Roger Freidinger sought a way to freeze a specific dipeptide junction into the bioactive turn geometry without needing macrocyclization.

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- The Innovation (1980): Freidinger introduced the

  -amino-

  -lactam (Agl).[1] By cyclizing the side chain of a residue (originally Methionine) back onto its own amide nitrogen, he created a 5-membered ring that bridged the

  and

  positions.

- The Result: This modification locked the backbone dihedral angle

  to approximately -125° and

  to -75°, forcing the peptide into a permanent Type II

  -turn mimic.

Structural Mechanics & Logic

The potency of Freidinger-Veber lactams stems from their ability to reduce the entropic penalty of binding.

The Entropic Advantage

A flexible linear peptide exists in an ensemble of thousands of conformations. Binding to a receptor requires the peptide to "fold" into the active shape, a process that costs entropy (

).

- Lactam Effect: The Freidinger lactam pre-organizes the molecule into the bioactive shape. Since the molecule is already "folded," the entropic cost of binding is near zero, leading to a significant increase in binding affinity (

).

Ramachandran Restriction

The lactam ring restricts rotation around the

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bond (

) and the

bond (

).

- Agl Constraint: The 5-membered lactam ring restricts the

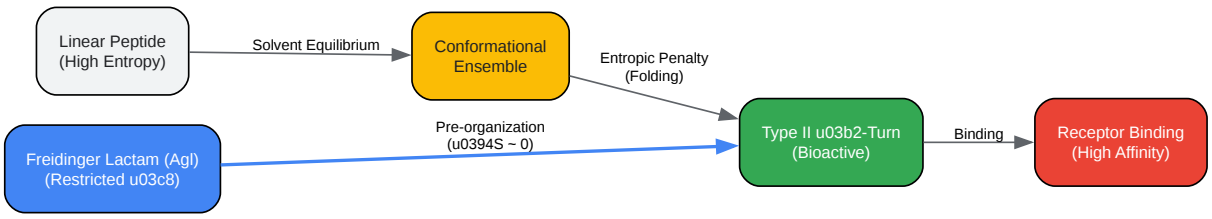
  angle of the

  residue to the range of -120° to -140°.

- Outcome: This specific range is characteristic of the

  residue in a Type II

  -turn, making Agl an ideal replacement for residues like Glycine or D-amino acids at the turn position.



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Figure 1: Thermodynamic logic of Freidinger Lactams. The lactam scaffold bypasses the high-entropy folding step required for linear peptides.

Experimental Protocol: Synthesis of the Freidinger Lactam

The classic synthesis, described by Freidinger in Science (1980) and J. Org. Chem (1982), utilizes the cyclization of a Methionine sulfonium salt. This method remains the most historically

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significant and chemically instructive route.

Core Methodology: Intramolecular Displacement

Objective: Synthesize the protected Agl dipeptide Boc-Agl-Ala-OMe.

Reagents:

- Boc-Met-Ala-OMe (Starting Dipeptide)
- Methyl Iodide (MeI)
- Sodium Hydride (NaH) or Potassium tert-butoxide (KOtBu)
- Solvent: DMF (Dimethylformamide)

Step-by-Step Protocol:

- S-Alkylation (Sulfonium Formation):
  - Dissolve Boc-Met-Ala-OMe (1.0 eq) in methyl iodide (excess, acts as solvent/reagent).
  - Stir at room temperature for 24-48 hours.
  - Mechanism:[2][3][4][5] The sulfur atom attacks the methyl iodide, forming the positively charged S-methyl methionine sulfonium salt.
  - Evaporate excess MeI to yield the sulfonium salt as a solid or thick oil.
- Cyclization (Lactamization):
  - Dissolve the sulfonium salt in dry DMF (0.1 M concentration).
  - Cool the solution to 0°C under nitrogen atmosphere.
  - Add NaH (1.1 eq) carefully.
  - Mechanism:[2][3][4][5] The base deprotonates the amide nitrogen of the Methionine residue. The resulting nitrogen anion performs an intramolecular

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attack on the

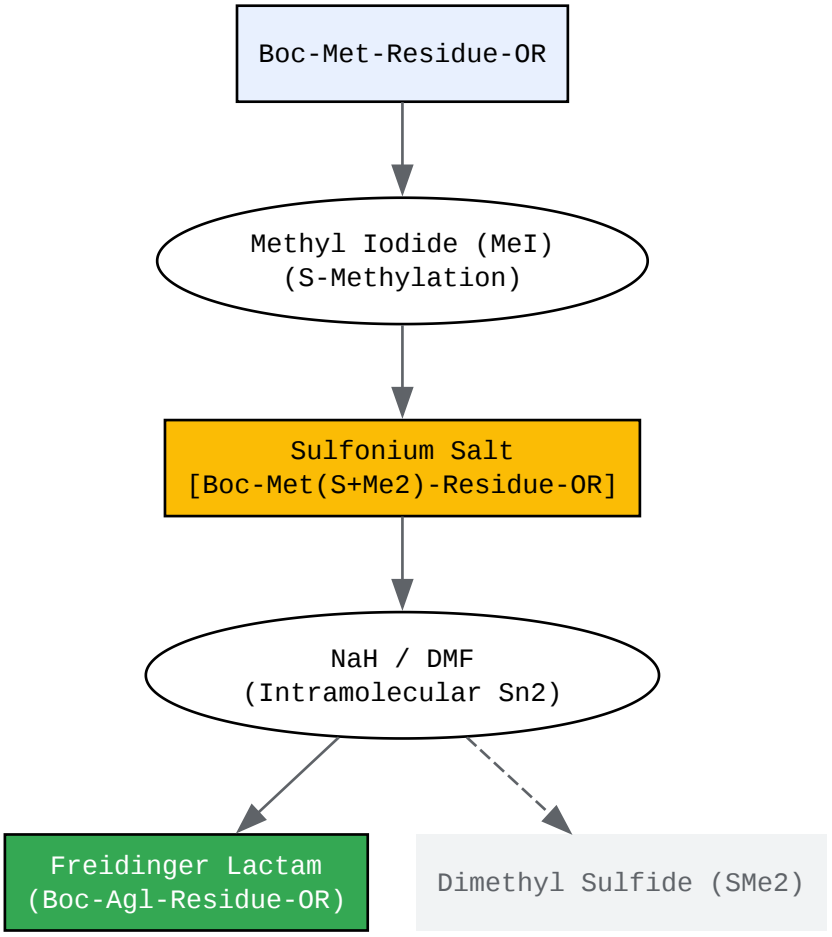
-carbon of the side chain, displacing dimethyl sulfide (

) as a leaving group.

- Caution: This releases dimethyl sulfide (strong stench). Use a fume hood.

- Workup & Purification:
  - Stir for 2-4 hours, allowing the reaction to warm to room temperature.
  - Quench with weak acid (e.g., 5% citric acid).
  - Extract with Ethyl Acetate. Wash with water and brine to remove DMF.
  - Purify via silica gel chromatography (Hexanes/EtOAc).
  - Yield: Typically 60-80% of the Boc-Agl-Ala-OMe.

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Figure 2: The "Freidinger Cyclization." Conversion of Methionine to Agl via a sulfonium intermediate.

Case Study: LHRH Agonists

The validation of this technology was demonstrated using Luteinizing Hormone-Releasing Hormone (LHRH).

- Native LHRH Sequence: pGlu-His-Trp-Ser-Tyr-Gly-Leu-Arg-Pro-Gly-NH2
- Hypothesis: The Gly

  -Leu

  bond forms a

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-turn in the bioactive conformation.

- Experimental Design: Freidinger replaced the Gly

  -Leu

  dipeptide with the Agl-containing lactam.

Comparative Data

Compound	Sequence Modification	Relative Potency (In Vitro)	Interpretation
Native LHRH	None	1.0	Baseline activity.
[D-Ala]-LHRH	D-Ala at pos 6	4.0	D-amino acids stabilize turns.
Freidinger Lactam	Cyclo(Gly -Leu)	9.0	Lactam constraint > D-amino acid.

Analysis: The lactam analog was nearly 10-fold more potent than the native hormone. This proved that the "bioactive conformation" of LHRH indeed involved a Type II'

-turn at the 6-7 position, and that the lactam successfully mimicked this geometry.

Modern Applications & Evolution

While the original methionine route is classic, the field has evolved.

- Stereoselective Synthesis: Modern methods use chiral oxaziridines or Ring-Closing Metathesis (RCM) to synthesize Agl residues with specific side-chain stereochemistry, avoiding the racemization risks of early methods.
- HIV Protease Inhibitors: The concept of the "transition state mimic" in HIV drugs (like Indinavir) draws lineage from the conformational restriction principles established by Freidinger and Veber.

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- Macrocyclization: Today, "Freidinger lactams" are often embedded within larger macrocycles (stapled peptides) to fix local geometry while the macrocycle fixes global geometry.

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